

Essential Safety and Operational Protocols for 3-Amino-5-bromopyridine-2-carbonitrile

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Compound of Interest

Compound Name: 3-Amino-5-bromopyridine-2-carbonitrile

Cat. No.: B1289087

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This document provides essential safety, handling, and disposal information for **3-Amino-5-bromopyridine-2-carbonitrile** (CAS: 573675-27-1).^[1] Researchers, scientists, and drug development professionals should adhere strictly to these protocols to ensure a safe laboratory environment. This guidance is synthesized from available Safety Data Sheets (SDS) for the compound and its structural analogs, alongside established best practices for handling aromatic amines, pyridine derivatives, and brominated organic compounds.

Hazard Identification and Classification

While a comprehensive hazard profile for **3-Amino-5-bromopyridine-2-carbonitrile** is not fully detailed in all provided datasheets, related compounds such as 3-Amino-5-bromopyridine and 2-Amino-5-bromopyridine are classified with the following hazards:

- Acute Toxicity (Oral): Harmful if swallowed.^{[2][3]}
- Skin Irritation: Causes skin irritation.^{[2][4][5]}
- Eye Irritation: Causes serious eye irritation.^{[2][4][5]}
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^{[3][4][5]}

Given the structural similarities, it is prudent to handle **3-Amino-5-bromopyridine-2-carbonitrile** with the assumption that it poses similar risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following table summarizes the required PPE.

Protection Level	Equipment	Rationale
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation of dust or vapors.[6][7][8]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash.[6][8][9]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	Provides chemical resistance against pyridine and its derivatives. Avoid latex gloves. Double-gloving is recommended, with frequent changes.[6][8]
Body Protection	Chemical-Resistant Lab Coat	Protects skin and personal clothing from contamination.[6][8]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[10]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient to control airborne concentrations.[8][9]

Quantitative Data Summary

Parameter	Value	Source / Analogue
Molecular Formula	C6H4BrN3	[1]
Molecular Weight	198.02 g/mol	[1]
Melting Point	65-69 °C	3-Amino-5-bromopyridine[3]
Occupational Exposure Limits	No data available	[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and experimental integrity.

Step-by-Step Handling Protocol

- Pre-Handling Preparation:
 - Conduct a thorough risk assessment for the planned experiment.[9]
 - Ensure a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.[10]
 - Don all required PPE as outlined in the table above before entering the handling area.[6][9]
- Handling the Compound:
 - Weighing: When weighing the solid compound, use a balance inside a fume hood or a ventilated balance enclosure.[10]
 - Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.[10]
 - Reactions: Conduct all reactions within a certified chemical fume hood.[6][8] Keep containers tightly closed when not in use.[6]
- Post-Handling Procedures:

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.[10]
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[4] Do not eat, drink, or smoke in the laboratory.[2][11]

Disposal Plan

Improper disposal of **3-Amino-5-bromopyridine-2-carbonitrile** and its waste can cause significant environmental harm.[12]

- Waste Segregation:
 - Halogenated Organic Waste: All solid and liquid waste containing this compound must be collected in a dedicated, clearly labeled "Halogenated Organic Waste" container.[12] Do not mix with non-halogenated waste.[12]
 - Contaminated Lab Supplies: All contaminated materials (e.g., gloves, filter paper, pipette tips) must be collected in a designated solid hazardous waste container.[12]
- Container Management:
 - Ensure waste containers are tightly sealed and stored in a cool, dry, well-ventilated area away from incompatible materials.[6][12]
- Final Disposal:
 - Dispose of all waste through an approved hazardous waste disposal plant, following all local, state, and federal regulations.[4][13]

Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[4][6]

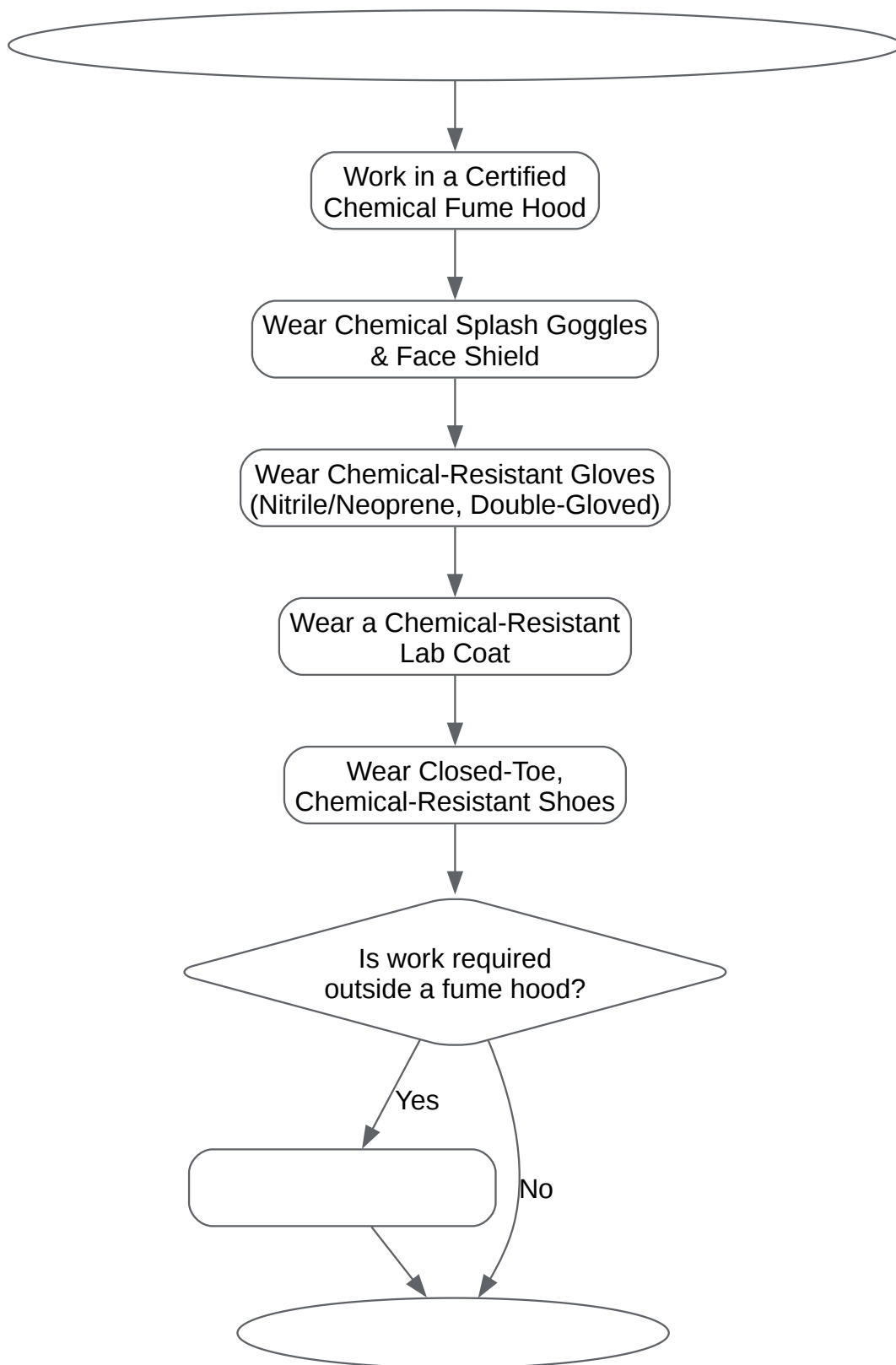
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention if skin irritation occurs.[1][4]
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and call a physician or poison control center immediately.[4]

In Case of a Spill:

- Alert personnel in the immediate area.
- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[7]
- Carefully collect the absorbed material into a labeled hazardous waste container for disposal.[7][12]

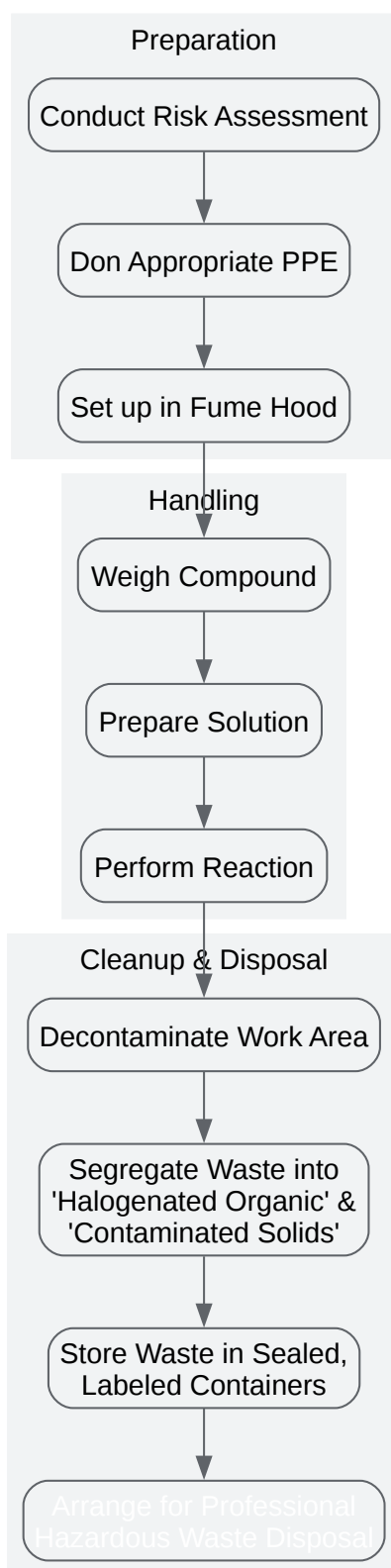
Visual Workflow Guides

The following diagrams illustrate the key decision-making and procedural workflows for handling **3-Amino-5-bromopyridine-2-carbonitrile**.



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Caption: PPE Selection Workflow for Handling **3-Amino-5-bromopyridine-2-carbonitrile**.



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